

Safe handling and storage procedures for 2-Hydroxyquinoline

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Compound of Interest

Compound Name: 2-Hydroxyquinoline

Cat. No.: B3417362

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Application Notes and Protocols for 2-Hydroxyquinoline

These application notes provide detailed procedures and safety information for the handling and storage of **2-Hydroxyquinoline** (CAS No. 59-31-4), intended for researchers, scientists, and professionals in drug development.

Introduction

2-Hydroxyquinoline, also known as 2-quinolinol or carbostyrl, is a heterocyclic organic compound. It serves as a versatile building block in medicinal chemistry and materials science. Due to its potential hazards, strict adherence to safety protocols during its handling and storage is imperative to ensure personnel safety and experimental integrity.

Hazard Identification and Classification

2-Hydroxyquinoline is classified as a hazardous substance. The primary hazards are summarized below.

GHS Hazard Statements:

- Harmful if swallowed (H302)[1][2]
- Causes skin irritation (H315)[1][2]

- Causes serious eye damage (H318)[2]
- May cause respiratory irritation (H335)[2]

Signal Word: Danger[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Hydroxyquinoline** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₉ H ₇ NO	[1][3][4][5]
Molecular Weight	145.16 g/mol	[3][4][5][6]
Appearance	Light blue to light yellow crystalline solid/crystals	[1][2][4][6]
Melting Point	197 - 200 °C (386.6 - 392 °F)	[1][2][6]
Solubility	Soluble in alcohol and diethyl ether. Slightly soluble in water.	[6]
pKa	Data not readily available in summarized format.	
LogP	1.3	[7]

Safe Handling Protocols

Adherence to the following protocols is mandatory when working with **2-Hydroxyquinoline**.

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][3][8][9][10][11]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][10]

4.2. Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly sealing safety goggles or a face shield.[\[1\]](#)[\[3\]](#)
- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected before use.[\[1\]](#)[\[3\]](#)[\[8\]](#)[\[12\]](#)
- Skin and Body Protection: Wear a lab coat or chemical-resistant coveralls.[\[1\]](#)[\[3\]](#)[\[9\]](#)[\[13\]](#)
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter (e.g., N95).[\[1\]](#)[\[9\]](#)[\[11\]](#)

4.3. General Handling Practices:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)[\[13\]](#)
- Avoid the formation and inhalation of dust.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)[\[14\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[3\]](#)

A visual workflow for the safe handling of **2-Hydroxyquinoline** is provided below.



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Caption: Workflow for the safe handling of **2-Hydroxyquinoline**.

Storage Procedures

Proper storage of **2-Hydroxyquinoline** is crucial to maintain its stability and prevent hazardous situations.

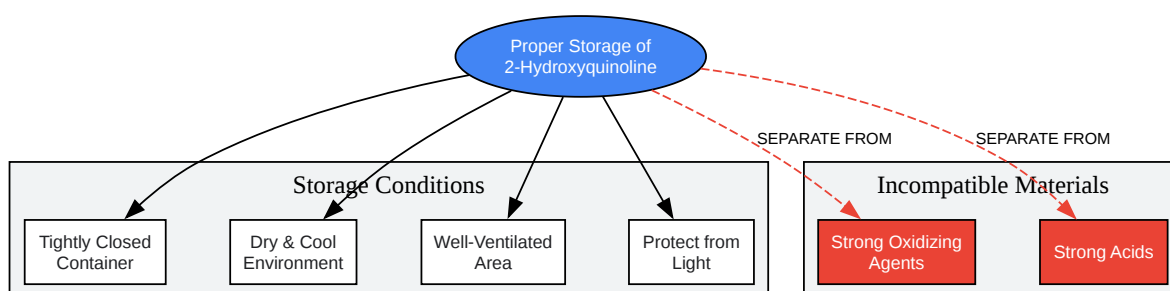
5.1. Storage Conditions:

- Store in a tightly closed container.[1][3][8][9][14]
- Keep in a dry, cool, and well-ventilated place.[1][3][8][9]
- Protect from light.[1][10][11]

5.2. Incompatible Materials:

- Store away from strong oxidizing agents and strong acids.[1]

The logical relationship for proper storage is illustrated in the diagram below.



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Caption: Key requirements for the safe storage of **2-Hydroxyquinoline**.

Emergency Procedures

In the event of an emergency, follow these procedures.

6.1. First Aid Measures:

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[1][3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.	[1][3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[1][3]

6.2. Accidental Release Measures:

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE as described in section 4.2.
- Avoid dust formation.

- Sweep up the spilled solid material and place it in a suitable, closed container for disposal.[1]
- Do not let the chemical enter drains.[3]

6.3. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][3]
- Specific Hazards: Hazardous combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

Disposal Considerations

Dispose of **2-Hydroxyquinoline** and its containers in accordance with local, state, and federal regulations. The material may be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, or soil.[3]

Disclaimer

The information provided in these application notes is intended for use by qualified professionals and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling **2-Hydroxyquinoline** and to ensure that all safety procedures are followed.

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References

- 1. fishersci.com [fishersci.com]

- 2. 2-羟基喹啉 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 2-Hydroxyquinoline | C₉H₇NO | CID 6038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. 2-Hydroxyquinoline 98 59-31-4 [sigmaaldrich.com]
- 7. echemi.com [echemi.com]
- 8. echemi.com [echemi.com]
- 9. actylislab.com [actylislab.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. spectrumchemical.com [spectrumchemical.com]
- 12. bio.vu.nl [bio.vu.nl]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- 14. technopharmchem.com [technopharmchem.com]
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